

Essential Safety and Logistical Information for Handling 3,3-Diphenylpropanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Diphenylpropanol

Cat. No.: B1345090

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This guide provides crucial safety protocols and logistical procedures for the handling and disposal of **3,3-Diphenylpropanol**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- Name: **3,3-Diphenylpropanol**
- CAS Number: 20017-67-8
- Molecular Formula: C15H16O
- Molecular Weight: 212.29 g/mol [\[1\]](#)[\[2\]](#)

Hazard Summary: **3,3-Diphenylpropanol** is classified as harmful if swallowed.[\[1\]](#) It may also cause skin, eye, and respiratory irritation.[\[3\]](#) Therefore, appropriate personal protective equipment and handling procedures are mandatory.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **3,3-Diphenylpropanol**:

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. ^[4] A lab coat is recommended.
Respiratory Protection	Under normal use conditions with adequate ventilation, no respiratory protection is needed. ^[4] However, if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. ^[5]

Operational Plan: Step-by-Step Handling Procedures

- Engineering Controls:
 - Work in a well-ventilated area.^[6] The use of a chemical fume hood is recommended to minimize inhalation exposure.
- Pre-Handling:
 - Read the Safety Data Sheet (SDS) thoroughly before starting any work.^[6]
 - Ensure all necessary PPE is available and in good condition.
 - Inspect gloves for any signs of degradation or puncture before use.
- Handling:
 - Avoid contact with skin, eyes, and clothing.^[6]
 - Avoid creating dust when handling the solid material.^[5]
 - Wash hands thoroughly after handling.^[6]

- Storage:
 - Keep the container tightly closed.
 - Store in a dry, cool, and well-ventilated place.[\[4\]](#)
 - Keep away from strong oxidizing agents.[\[4\]](#)

Disposal Plan: Step-by-Step Disposal Procedures

- Waste Identification:
 - Clearly label the waste container with "**3,3-Diphenylpropanol**" and any other required hazard information.
- Containment:
 - For solid waste, carefully sweep up the material to avoid generating dust and place it into a suitable, sealed container for disposal.[\[4\]](#)[\[5\]](#)
- Disposal:
 - Dispose of the waste in accordance with local, state, and federal regulations. Do not let this chemical enter the environment.[\[4\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor for pickup and disposal.[\[5\]](#)

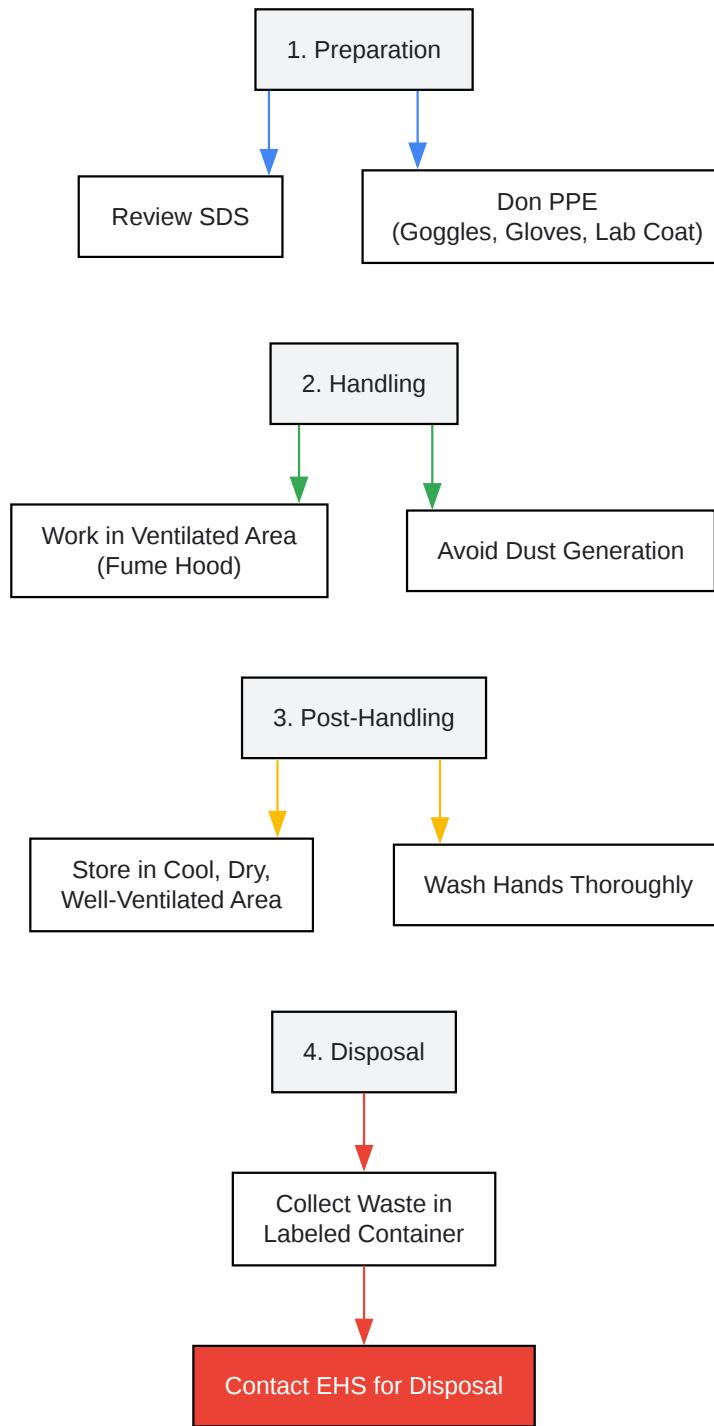
Emergency Procedures

- In case of skin contact: Take off all contaminated clothing immediately. Rinse skin with plenty of water. Get medical advice/attention if irritation occurs.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- If inhaled: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- If swallowed: Rinse mouth. Get medical advice/attention.

Workflow for Handling and Disposal of 3,3-Diphenylpropanol

Workflow for Handling and Disposal of 3,3-Diphenylpropanol

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Caption: Workflow for the safe handling and disposal of **3,3-Diphenylpropanol**.

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